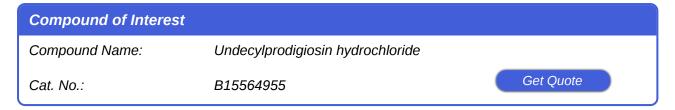


Application Notes and Protocols for Undecylprodigiosin Hydrochloride in Antimicrobial Susceptibility Testing

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecylprodigiosin hydrochloride, a member of the prodiginine family of natural red pigments, is a promising bioactive compound produced by various microorganisms, most notably Streptomyces species.[1] It has garnered significant scientific interest due to its broad spectrum of biological activities, including potent antibacterial, antifungal, and antimalarial properties.[1][2] This document provides detailed application notes and standardized protocols for the use of undecylprodigiosin hydrochloride in antimicrobial susceptibility testing, intended to guide researchers, scientists, and drug development professionals in evaluating its efficacy as a potential therapeutic agent. The information compiled herein includes quantitative antimicrobial data, comprehensive experimental methodologies, and visual workflows to facilitate a thorough understanding of its application.

Quantitative Antimicrobial Data

The antimicrobial activity of undecylprodigiosin and its close analog, prodigiosin, has been evaluated against a range of pathogenic microorganisms. The following tables summarize the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) values, as well as zone of inhibition data, to provide a comparative overview of its efficacy.



Table 1: Minimum Inhibitory Concentration (MIC) of Undecylprodigiosin and Prodigiosin against Bacteria

Compound/Analog	Bacterial Strain	MIC (µg/mL)
Prodigiosin	Staphylococcus aureus (MSSA)	0.25[1]
Prodigiosin	Staphylococcus aureus (MRSA)	0.25[1]
Prodigiosin	Staphylococcus aureus (Multiple Isolates)	2.5 - 5.0[1]
Undecylprodigiosin	Multidrug-Resistant Bacterial Strains	0.5 - 4.0
Undecylprodigiosin	Bacillus species	50
Undecylprodigiosin	Micrococcus species	50
Prodigiosin	Enterococcus faecalis	3.9[1]

Note: MIC values can vary depending on the specific strain, testing methodology, and purity of the compound.[1]

Table 2: Minimum Inhibitory and Bactericidal Concentrations (MIC/MBC) of Prodigiosin against Selected Pathogens



Bacterial Strain	MIC (μg/mL)	MBC (μg/mL)
Escherichia coli	15.62	31.25
Staphylococcus aureus	15.62	15.62
Listeria monocytogenes ATCC- 3193	15.62	31.25
Pseudomonas aeruginosa ATCC-9027	3.9	7.81
Salmonella enterica ATCC- 10708	15.62	15.62

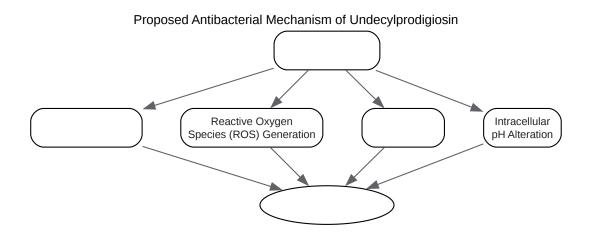
Table 3: Antifungal Activity of Undecylprodigiosin

Fungal Strain	MIC (μg/mL)
Candida albicans	100 - 200

Mechanism of Action

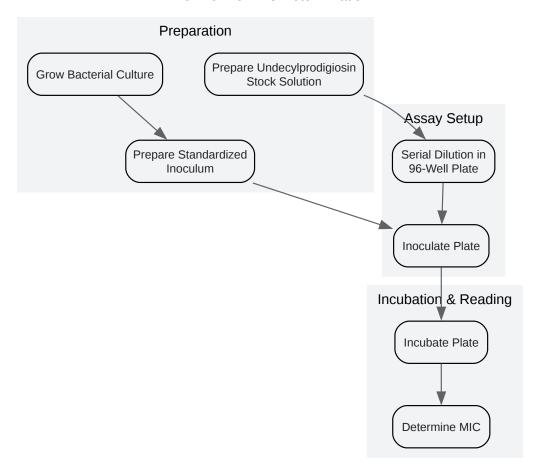
The antibacterial action of undecylprodigiosin and other prodigiosins is multifaceted, primarily targeting the bacterial cell envelope.[1] Studies on the related compound prodigiosin suggest a multi-targeted approach that disrupts fundamental cellular processes. Proposed mechanisms include the disruption of the plasma membrane, interference with the cell cycle, DNA cleavage, alteration of intracellular pH, and the generation of reactive oxygen species (ROS).[3] In Grampositive bacteria, a key mechanism involves the disruption of the bacterial cell envelope, leading to the leakage of essential cellular components and ultimately cell death.[1] While the direct signaling pathways in bacteria are still under investigation, its ability to induce programmed cell death in eukaryotic cells highlights its potent cytotoxic capabilities.[3]







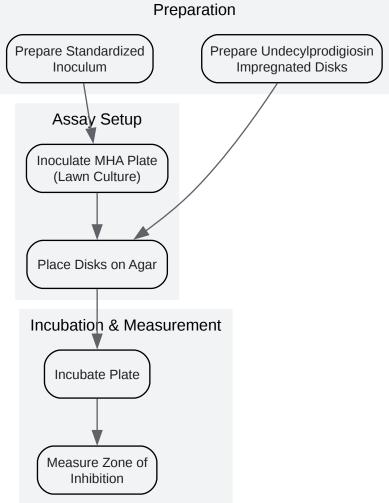
Workflow for MIC Determination





Preparation

Workflow for Disk Diffusion Assay



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